

# Isopropyl Dodecanoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Isopropyl dodecanoate*

Cat. No.: *B159280*

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## Introduction

**Isopropyl dodecanoate**, also known as isopropyl laurate, is the ester formed from the condensation of dodecanoic acid (lauric acid) and isopropanol.[1][2][3] This colorless to pale yellow oily liquid is utilized in a variety of industrial and commercial applications, notably in the cosmetics and personal care industry as an emollient, skin conditioning agent, and binder.[2][4] It also finds use as a flavoring agent in the food industry and in certain pharmaceutical preparations.[2] This technical guide provides an in-depth overview of the chemical and physical properties of **isopropyl dodecanoate**, detailed experimental protocols for their determination, and a summary of its key applications and safety information.

## Chemical and Physical Properties

A comprehensive summary of the key chemical and physical properties of **isopropyl dodecanoate** is presented below. This data has been compiled from various sources to provide a thorough reference.

### Table 1: Chemical Identification of Isopropyl Dodecanoate

Identifier	Value
IUPAC Name	propan-2-yl dodecanoate[1]
Synonyms	Isopropyl laurate, Dodecanoic acid, 1-methylethyl ester[1][5][6][7]
CAS Number	10233-13-3[1][5][6][7]
Molecular Formula	C15H30O2[1][5][6][7][8]
Molecular Weight	242.40 g/mol [1][5][6]
SMILES	CCCCCCCCCCCC(=O)OC(C)C[1][8]
InChI	InChI=1S/C15H30O2/c1-4-5-6-7-8-9-10-11-12-13-15(16)17-14(2)3/h14H,4-13H2,1-3H3[1][6][7]
InChIKey	UJPPXNXOEVDSRW-UHFFFAOYSA-N[1][6][7]

**Table 2: Physical Properties of Isopropyl Dodecanoate**

Property	Value
Appearance	Colorless to pale yellow oily liquid[2][9][10]
Boiling Point	280.00 to 281.00 °C @ 760.00 mm Hg[9]
Melting Point	4.2 °C (estimate)[4][10]
Density	0.85100 to 0.85700 g/cm³ @ 25.00 °C[9]
Refractive Index	1.42700 to 1.43300 @ 20.00 °C[9]
Flash Point	125.0 °C (257.0 °F) TCC[5][9]
Vapor Pressure	0.004000 mmHg @ 25.00 °C (estimate)[9]
Solubility in Water	0.134 mg/L @ 25 °C (estimated)[9]
Solubility in Organic Solvents	Soluble in alcohol[9]
logP (o/w)	6.234 (estimate)[9]

## Experimental Protocols

This section provides detailed methodologies for the determination of key physical properties of **isopropyl dodecanoate**, based on established OECD and ASTM guidelines.

### Determination of Boiling Point (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges and then ceases upon slight cooling is recorded as the boiling point.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Add a small amount (approximately 0.5 mL) of **isopropyl dodecanoate** to the small test tube.
- Place the capillary tube, sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Clamp the Thiele tube to a retort stand and immerse the thermometer and attached test tube into the oil, ensuring the sample is below the oil level.
- Gently heat the side arm of the Thiele tube with a small flame or heating mantle. The convection currents in the oil will ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.
- Record the temperature. It is advisable to repeat the determination to ensure accuracy.
- Record the ambient atmospheric pressure. If it deviates significantly from 760 mmHg, a correction may be necessary.

## Determination of Density (Pycnometer Method) - Adapted from OECD 109

Principle: The density of a liquid is determined by measuring the mass of a known volume of the liquid. A pycnometer is a flask with a precisely known volume.

Apparatus:

- Pycnometer (e.g., 25 mL or 50 mL)
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Constant temperature bath
- Thermometer

- Distilled water (for calibration)
- Acetone (for cleaning)

Procedure:

- Calibration of the Pycnometer:
  - Thoroughly clean the pycnometer with distilled water and then acetone, and dry it completely.
  - Weigh the empty, dry pycnometer on the analytical balance and record the mass ( $m_{\text{pyc}}$ ).
  - Fill the pycnometer with distilled water that has been equilibrated in the constant temperature bath (e.g., 20 °C).
  - Insert the stopper and ensure no air bubbles are trapped. Wipe any excess water from the outside.
  - Place the filled pycnometer in the constant temperature bath for at least 30 minutes to allow the contents to reach thermal equilibrium.
  - Remove the pycnometer, dry the exterior, and weigh it. Record the mass ( $m_{\text{pyc}+\text{water}}$ ).
  - The volume of the pycnometer ( $V_{\text{pyc}}$ ) can be calculated using the density of water at the measurement temperature.
- Determination of **Isopropyl Dodecanoate** Density:
  - Empty and dry the calibrated pycnometer.
  - Fill the pycnometer with **isopropyl dodecanoate** that has been equilibrated to the same temperature as the water in the calibration step.
  - Insert the stopper, ensuring no air bubbles are present, and wipe off any excess liquid.
  - Place the filled pycnometer in the constant temperature bath for at least 30 minutes.

- Remove the pycnometer, dry the exterior, and weigh it. Record the mass ( $m_{\text{pyc+sample}}$ ).
- Calculation:
  - The mass of the **isopropyl dodecanoate** is:  $m_{\text{sample}} = m_{\text{pyc+sample}} - m_{\text{pyc}}$ .
  - The density ( $\rho$ ) of the **isopropyl dodecanoate** is calculated as:  $\rho = m_{\text{sample}} / V_{\text{pyc}}$ .

## Determination of Refractive Index (Abbe Refractometer)

Principle: The refractive index of a substance is the ratio of the speed of light in a vacuum to the speed of light in that substance. An Abbe refractometer measures the critical angle of a liquid to determine its refractive index.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Light source (sodium lamp or white light with Amici prisms)
- Dropper or pipette
- Soft lens tissue
- Ethanol or acetone (for cleaning)

Procedure:

- Turn on the light source and the constant temperature water circulator, setting it to the desired temperature (e.g., 20 °C). Allow the refractometer prisms to equilibrate.
- Open the prism assembly and clean the surfaces of both the illuminating and refracting prisms with a soft tissue moistened with ethanol or acetone. Allow the prisms to dry completely.
- Using a dropper, place a few drops of **isopropyl dodecanoate** onto the surface of the illuminating prism.

- Close the prism assembly and ensure the liquid spreads evenly between the two prisms.
- Look through the eyepiece of the refractometer. You will see a field of view that is partially light and partially dark.
- Turn the coarse adjustment knob until the borderline between the light and dark fields is visible.
- If using a white light source, you may see a colored fringe at the borderline. Turn the chromaticity adjustment (Amici prism control) to eliminate this color and obtain a sharp, black-and-white borderline.
- Turn the fine adjustment knob to bring the borderline exactly to the center of the crosshairs in the eyepiece.
- Read the refractive index value from the scale.
- Clean the prisms thoroughly with ethanol or acetone and a soft tissue after the measurement.

## Determination of Water Solubility (Shake-Flask Method) - Adapted from OECD 105

Principle: A known excess amount of the substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Flasks with stoppers (e.g., 250 mL Erlenmeyer flasks)
- Constant temperature shaker bath
- Centrifuge
- Analytical instrument for quantification (e.g., Gas Chromatograph with Flame Ionization Detector - GC-FID)

- Volumetric flasks and pipettes
- Syringes and filters (if necessary)

Procedure:

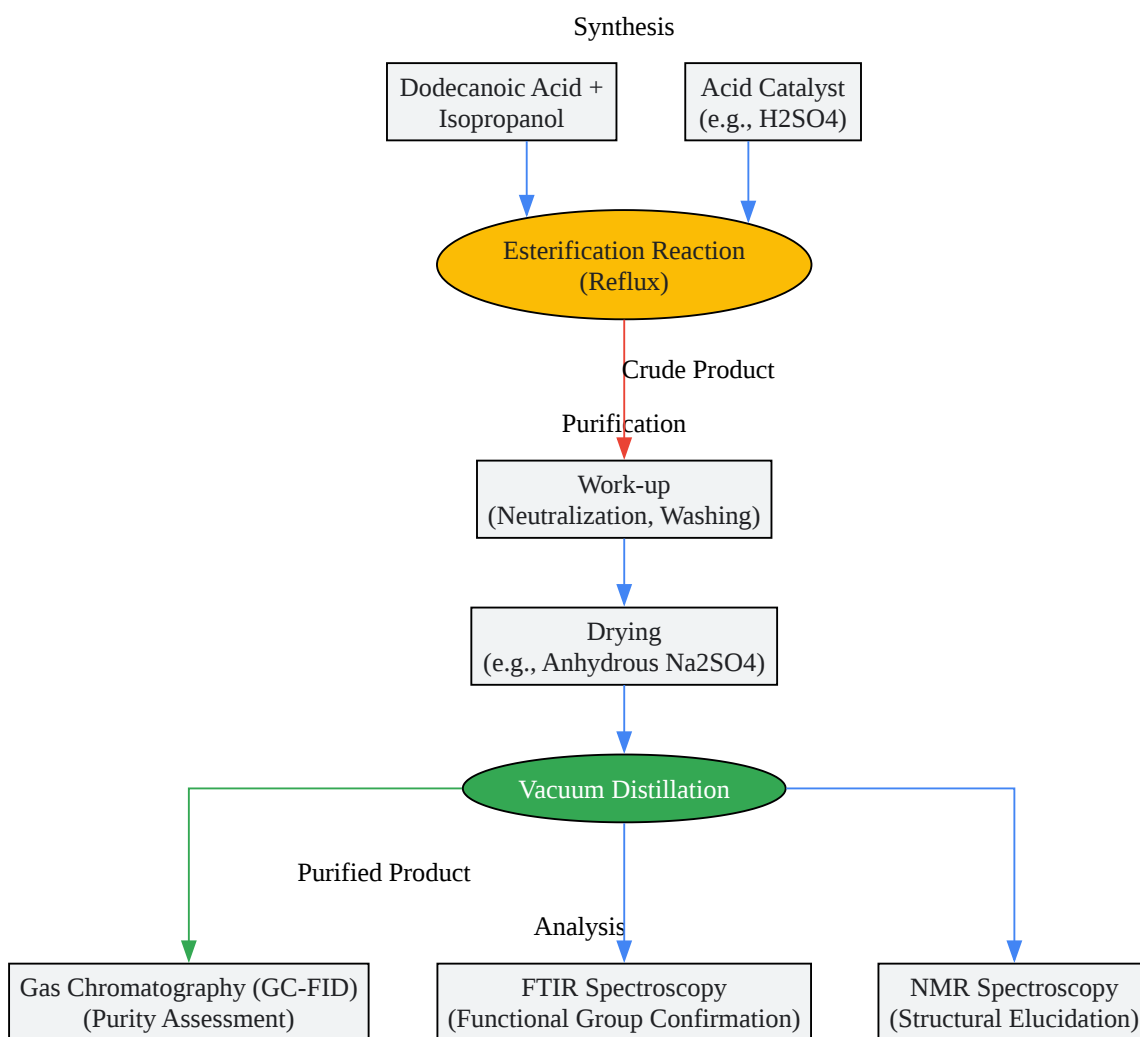
- Preparation of Saturated Solution:
  - Add an excess amount of **isopropyl dodecanoate** to a flask containing a known volume of distilled water. The excess amount should be sufficient to ensure that a saturated solution is formed.
  - Seal the flask and place it in a constant temperature shaker bath set at the desired temperature (e.g., 25 °C).
  - Shake the flask for a sufficient period to allow equilibrium to be reached (e.g., 24-48 hours). A preliminary test can determine the optimal equilibration time.
- Separation of Aqueous Phase:
  - After equilibration, allow the flask to stand in the constant temperature bath to let the undissolved ester settle.
  - Carefully transfer an aliquot of the aqueous phase to a centrifuge tube.
  - Centrifuge the sample to separate any dispersed micro-droplets of the ester.
- Analysis of Aqueous Phase:
  - Carefully withdraw a known volume of the clear aqueous supernatant for analysis.
  - Extract the **isopropyl dodecanoate** from the aqueous sample into a suitable organic solvent (e.g., hexane).
  - Analyze the concentration of **isopropyl dodecanoate** in the organic extract using a calibrated GC-FID.
- Calibration and Calculation:



- Prepare a series of standard solutions of **isopropyl dodecanoate** in the same organic solvent used for extraction.
- Generate a calibration curve by plotting the GC peak area against the concentration of the standard solutions.
- Determine the concentration of **isopropyl dodecanoate** in the extracted sample from the calibration curve.
- Calculate the water solubility in mg/L, taking into account the volumes of the aqueous sample and the extraction solvent.

## Synthesis and Analysis Workflow

The following diagram illustrates a typical workflow for the synthesis of **isopropyl dodecanoate** and its subsequent purification and analysis.



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Caption: Synthesis and Analysis Workflow for **Isopropyl Dodecanoate**.

## Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **isopropyl dodecanoate** is generally not classified as hazardous.[1] However, as with any chemical, appropriate safety precautions should be taken. It is recommended to handle the substance in a well-ventilated area and to wear appropriate personal protective equipment (PPE), including gloves and safety glasses. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

## Conclusion

**Isopropyl dodecanoate** is a well-characterized fatty acid ester with a range of applications, particularly in the cosmetic and food industries. This guide has provided a detailed summary of its chemical and physical properties, along with comprehensive experimental protocols for their determination. The information presented herein serves as a valuable resource for researchers, scientists, and drug development professionals working with this compound.

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